

Essential Safety and Operational Guide for Handling MOBS

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Compound of Interest

Compound Name: MOBS

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This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals working with **MOBS** (4-Morpholinebutanesulfonic acid). Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

MOBS is a zwitterionic buffer, structurally a butane analog of MOPS and MES buffers, commonly used in biochemical and molecular biology research.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Synonyms	4-(N-Morpholino)butanesulfonic acid [1] [2]
CAS Number	115724-21-5 [1] [2]
Molecular Formula	C ₈ H ₁₇ NO ₄ S [1] [2]
Molecular Weight	223.29 g/mol [1] [2] [5]
Appearance	Pale yellow to colorless solid [2]
Useful pH Range	6.9 - 8.3 [5]
pKa (25°C)	7.6 [5]
Storage	Room Temperature [2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MOBS** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are suitable. Inspect gloves before use and remove with care to avoid skin contamination.
Eye/Face Protection	Safety glasses with side-shields or goggles	Ensure they meet appropriate safety standards.
Skin and Body Protection	Laboratory coat	Long-sleeved to prevent skin contact.
Respiratory Protection	Not required under normal use with adequate ventilation	If dust is generated, use a particulate respirator.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **MOBS** and the safety of the laboratory environment.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)
- Avoid inhalation of dust and contact with eyes, skin, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)

Storage:

- Store in a cool, well-ventilated, and dry place.[\[6\]](#)[\[8\]](#)

- Keep the container tightly sealed until ready for use.[\[6\]](#)
- Keep away from direct sunlight and incompatible materials such as strong oxidizing agents.
[\[6\]](#)[\[8\]](#)

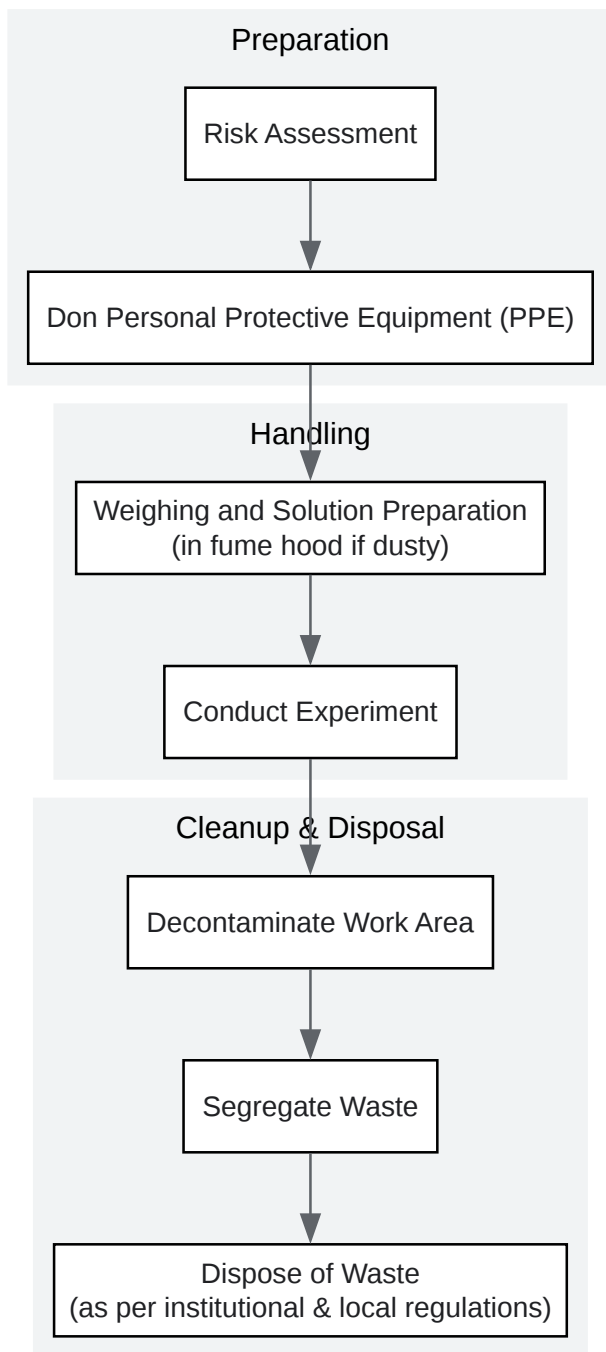
Operational and Disposal Plans

A systematic approach to operations involving **MOBS**, from preparation to disposal, is essential for safety and regulatory compliance.

Experimental Workflow

The following diagram outlines the standard workflow for handling **MOBS** in a laboratory setting.

MOBS Handling and Disposal Workflow

[Click to download full resolution via product page](#)**MOBS Handling and Disposal Workflow**

Spillage and First Aid

Accidental Release Measures:

- Small Spills: Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[9]
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill.
- Ventilation: Ensure the area is well-ventilated after a spill.
- Environmental Precautions: Do not let the product enter drains.[6]

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[7]

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[9]
- Disposal Method: Dispose of **MOBS** waste and contaminated materials through a licensed professional waste disposal service.[10] Do not dispose of it down the drain.

- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the chemical waste.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling MOBS]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b048909#personal-protective-equipment-for-handling-mobs\]](https://www.benchchem.com/product/b048909#personal-protective-equipment-for-handling-mobs)

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